

Application Note: Purification of 1,4-Thiazepane-3,5-dione by Recrystallization

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Compound of Interest

Compound Name: 1,4-Thiazepane-1,5-dione

Cat. No.: B13270760

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Executive Summary & Compound Identification

1,4-Thiazepane-3,5-dione (often colloquially referred to as "**1,4-thiazepane-1,5-dione**" or related isomers in older literature) is a critical heterocyclic scaffold used in the synthesis of peptidomimetics, protease inhibitors (e.g., ACE/NEP inhibitors), and potentially as a bioisostere for cyclic peptides.^{[1][2][3][4][5][6]}

Note on Nomenclature: Strict IUPAC nomenclature designates the sulfur atom as position 1 and the nitrogen as position 4. A "dione" typically implies two ketone carbonyls.

- Most Likely Target: 1,4-Thiazepane-3,5-dione (A cyclic imide structure).
- Alternative Interpretation: 1,4-Thiazepan-5-one 1-oxide (Where the sulfoxide oxygen is sometimes mislabeled as a "one").
- Scope: This protocol focuses on the 1,4-Thiazepane-3,5-dione scaffold but is adaptable for the 1,4-Thiazepan-5-one series.

Physicochemical Profile

Property	Value / Characteristic	Notes
Structure	Cyclic Imide / Thioether	7-membered ring (S at 1, N at 4). [1] [2] [3] [4] [5] [6] [7] [8] [9]
Polarity	Moderate to High	Contains amide/imide functionality and a sulfide.
Solubility (Cold)	Low: Hexane, Ether, Toluene Moderate: Ethanol, Isopropanol	"Oiling out" is a common risk in pure water.
Solubility (Hot)	High: Ethanol, Ethyl Acetate, Acetonitrile	Good temperature coefficient for recrystallization.
Key Impurities	1. Hydrolysis Products: Ring-opened amino acids/thiols. 2. Oxidation Products: Sulfoxides (S=O) or Sulfones (S(=O) ₂). 3. Polymeric Residues: From thermal degradation.	Avoid prolonged heating >80°C to prevent S-oxidation or ring opening.

Strategic Solvent Selection

The success of recrystallizing 1,4-thiazepane derivatives hinges on balancing the polarity of the amide/imide bond with the lipophilicity of the ethylene/propylene linkers.

Recommended Solvent Systems

- Primary System (High Yield): Ethanol (EtOH) / Hexane (or Heptane)
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) The compound dissolves in hot EtOH. Hexane acts as an anti-solvent to reduce solubility upon cooling and induce nucleation.
 - Ratio: Typically 1:2 to 1:5 (v/v).
- Alternative System (High Purity): Isopropanol (IPA)

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Single-solvent recrystallization. IPA has a steeper solubility curve for this class of heterocycles than EtOH.
- Best for: Removing polar oxidation impurities (sulfoxides often remain in the IPA mother liquor).
- "Oiling Out" Rescue System: Ethyl Acetate (EtOAc) / Methyl tert-butyl ether (MTBE)
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) If the compound oils out in alcohols, the non-protic nature of EtOAc/MTBE can favor crystal lattice formation over an amorphous oil.

Detailed Experimental Protocol

Phase A: Dissolution & Hot Filtration

Objective: Remove insoluble mechanical impurities and polymeric byproducts.

- Preparation: Weigh the crude 1,4-Thiazepane-3,5-dione (e.g., 10.0 g) into a 250 mL Erlenmeyer flask.
- Solvent Addition: Add Isopropanol (IPA) (approx. 5-7 mL per gram of solid).
 - Tip: Start with a lower volume (e.g., 50 mL). You can always add more.
- Heating: Place the flask on a magnetic stir plate with a water bath or oil bath set to 85°C (just above the BP of IPA, 82°C).
 - Critical: Use a reflux condenser to prevent solvent loss. Stir gently.
- Saturation: If the solid does not dissolve after 10 minutes of reflux, add more IPA in 5 mL increments until a clear solution (yellow to orange) is obtained.
 - Note: If black specks remain, these are likely inorganic salts or carbonized polymer. Do not add infinite solvent trying to dissolve them.[\[13\]](#)
- Hot Filtration:
 - Pre-heat a glass funnel and a fluted filter paper (or a sintered glass funnel) with hot IPA.

- Quickly filter the hot solution into a clean, pre-warmed receiving flask.
- Why? Removing nucleation sites (dust) prevents premature, uncontrolled crystallization.

Phase B: Controlled Nucleation & Growth

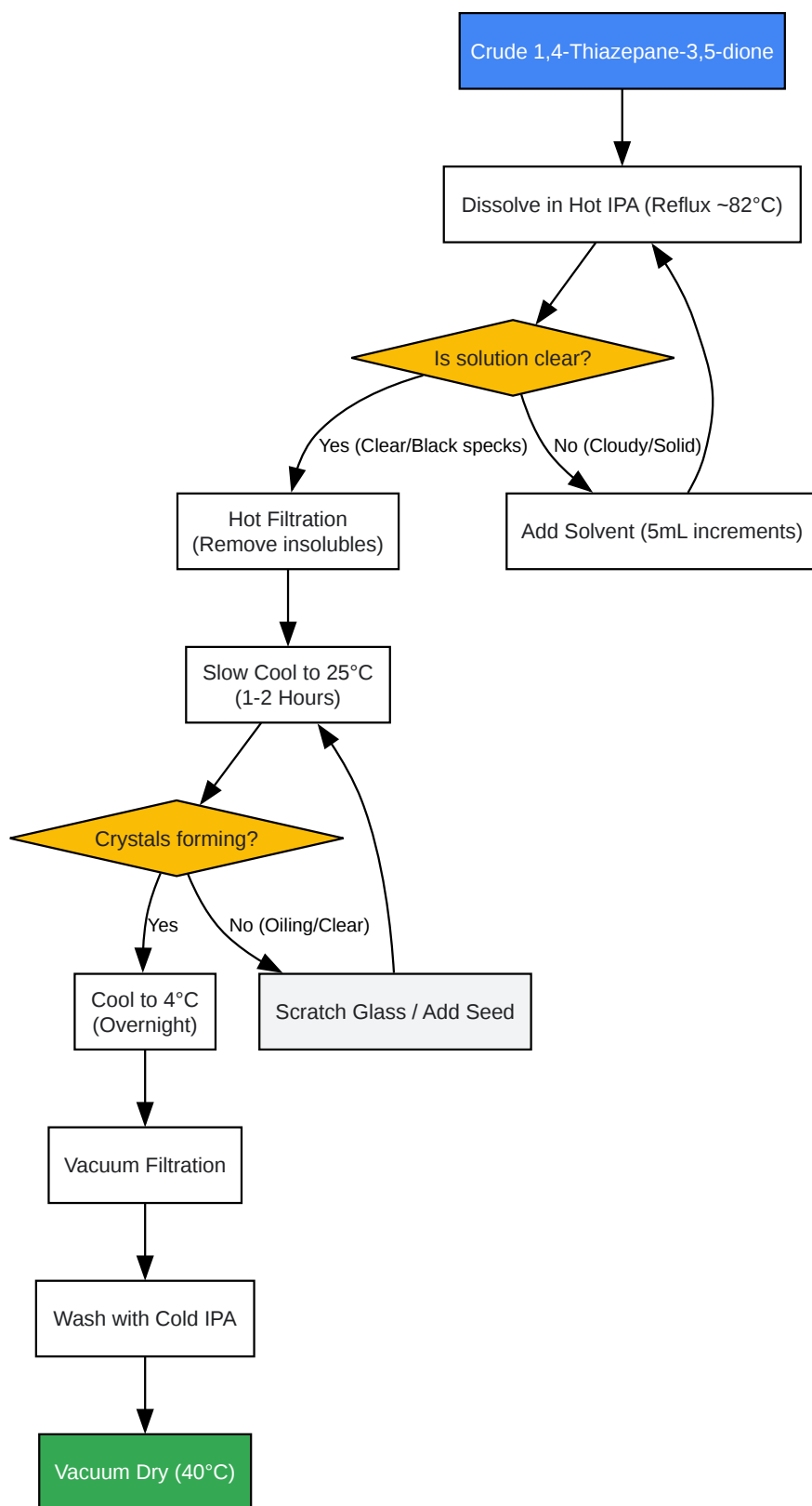
Objective: Grow pure crystals while leaving impurities in the mother liquor.

- Slow Cooling (Ambient): Remove the receiving flask from the heat source. Place it on a cork ring or wood block (insulator) to allow slow cooling to room temperature (20-25°C) over 1-2 hours.
 - Visual Check: You should see white to off-white needles or prisms forming.
 - Troubleshooting: If the solution turns cloudy/milky but no crystals form (oiling out), reheat to redissolve and add a seed crystal (if available) or scratch the glass wall with a glass rod.
- Refrigeration (Yield Optimization): Once at room temperature, place the flask in a refrigerator (4°C) for 4-12 hours.
 - Caution: Do not freeze. Extreme cold can co-precipitate impurities.

Phase C: Isolation & Drying[3]

- Filtration: Collect the crystals using vacuum filtration (Büchner funnel).
- Washing: Wash the filter cake with cold IPA (0°C) or a mixture of IPA/Hexane (1:1).
 - Volume: Use approx. 1-2 mL per gram of solid. Do not over-wash, or you will lose yield.
- Drying: Dry the solid in a vacuum oven at 40-45°C for 12 hours.
 - Limit: Do not exceed 60°C, as thiazepanes can be thermally sensitive (oxidation/ring opening).

Process Logic & Workflow (DOT Diagram)



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Caption: Decision tree for the recrystallization of 1,4-Thiazepane-3,5-dione, highlighting critical checkpoints for solubility and nucleation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Oiling Out	Solution is too concentrated or solvent is too polar (water presence).	1. Reheat and add 10-20% more solvent.2. Add a drop of non-polar anti-solvent (Hexane) to "pull" the oil into a lattice.3. Seed with a pure crystal.
Low Yield	Too much solvent used or mother liquor is too warm.	1. Concentrate the mother liquor by rotary evaporation (50%) and repeat cooling.2. Ensure final cooling is at 4°C.
Colored Impurities	Oxidation products (Sulfoxides are often yellow/orange).	1. Add Activated Carbon (1-2 wt%) during the hot dissolution phase.2. Stir for 5 mins, then hot filter through Celite.
Smell (Sulfur)	Hydrolysis or residual thiols.	1. Ensure all heating is done under a fume hood.2. Wash crystals with cold MTBE to remove volatile thiols.

References

- Structure & Synthesis of Thiazepane Diones
 - Synthesis of 1,4-Thiazepine and Thiazepane Derivatives. (2025).[2][3][7] Journal of Heterocyclic Chemistry. (General reference for thiazepane synthesis).
- Recrystallization Methodology

- Frontier, A. (2026).[13] How To: Purify by Crystallization. University of Rochester.[13] Retrieved from [Link]
- Armarego, W. L. F., & Chai, C. L. L. (2013). Purification of Laboratory Chemicals. Butterworth-Heinemann.
- Compound Data (Related 1,4-Thiazepane-5-one)
 - PubChem. (2025).[7] 1,4-Thiazepane-5-one.[6][11] National Library of Medicine. Retrieved from [Link]

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Sources

- 1. Synthesis of 1,3-Thiazine and 1,4-Thiazepine Derivatives via Cycloadditions and Ring Expansion [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis of 1,3-Thiazine and 1,4-Thiazepine Derivatives via Cycloadditions and Ring Expansion - PMC [pmc.ncbi.nlm.nih.gov]
- 4. PubChemLite - 1,4-thiazepane-1,1-dione hydrochloride (C₅H₁₁NO₂S) [pubchemlite.lcsb.uni.lu]
- 5. Methyl 1,1,3-trioxo-1,4-thiazepane-5-carboxylate (2241139-65-9) for sale [vulcanchem.com]
- 6. EP0068173B1 - Perhydro-1,4-thiazepin-5-one and perhydro-1,4-thiazocin-5-one derivatives, process for preparing and pharmaceutical composition containing the same - Google Patents [patents.google.com]
- 7. 1,4-Thiazepane | C₅H₁₁NS | CID 16640716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1,4-Thiazepine - Wikipedia [en.wikipedia.org]
- 9. 1,4-Thiazepine - Wikipedia [en.wikipedia.org]
- 10. Synthesis of the 1,5-Benzothiazepane Scaffold – Established Methods and New Developments - PMC [pmc.ncbi.nlm.nih.gov]

- [11. repositorio.ulisboa.pt \[repositorio.ulisboa.pt\]](#)
- [12. files.blogs.baruch.cuny.edu \[files.blogs.baruch.cuny.edu\]](#)
- [13. How To \[chem.rochester.edu\]](#)
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